

Operational Guide: Disposal & Handling of N-(2-Hydroxyethyl)benzamide

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)benzamide

CAS No.: 16405-21-3

Cat. No.: B3419981

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Executive Safety & Identity Summary

Before initiating any disposal workflow, positive identification and risk assessment are mandatory. **N-(2-Hydroxyethyl)benzamide** is an amide derivative often used as a synthesis intermediate. While not classified as acutely toxic like its amine precursors, it requires strict segregation from municipal waste streams due to its environmental persistence and potential aquatic impact.

Parameter	Technical Specification
Chemical Name	N-(2-Hydroxyethyl)benzamide
Synonyms	N-Benzoylethanolamine; 2-Benzoylaminoethanol
CAS Number	18838-10-3
Physical State	Solid (White to off-white crystals/powder)
Melting Point	52–55 °C
Solubility	Soluble in alcohols, chloroform; slightly soluble in water.[1][2]
RCRA Status	Non-listed (Not P or U listed). Manage as Non-Halogenated Organic Waste.
Primary Hazards	Warning (H302: Harmful if swallowed; H319: Causes serious eye irritation).

Strategic Risk Assessment & Segregation

The Scientist's Perspective: Effective waste management is not just about compliance; it is about preventing "unknown chemical cocktails" in the waste stream.

- **Segregation Logic:** This compound contains a hydroxyl group (-OH) and an amide linkage (-CONH-). It is non-halogenated. Do not mix with chlorinated solvents (e.g., DCM, Chloroform) during disposal, as this escalates the cost of incineration and complicates solvent recovery.
- **Water Solubility Warning:** Although only "slightly" soluble, the hydroxyl group facilitates partial dissolution in aqueous buffers. Never pour down the drain. Even low concentrations can disrupt microbial balance in municipal water treatment plants.

Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid (Surplus or Expired)

Use this workflow for original containers or bulk solid spills.

- PPE Verification: Nitrile gloves (0.11 mm minimum), safety glasses with side shields, and lab coat.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar compatible with solids.
- Transfer: Transfer the solid waste into the container.
 - Note: If the original container is <50 mL, you may place the entire container inside the waste jar to minimize dust generation.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**N-(2-Hydroxyethyl)benzamide**, 98%".[3]
 - Hazard Checkbox: Toxic/Irritant.
- Storage: Store in the "Solid Organic Waste" satellite accumulation area until pickup.

Protocol B: Disposal of Reaction Mixtures (Solvent-Based)

Use this workflow if the compound is dissolved in organic solvents (e.g., Methanol, Ethyl Acetate).

- Stream Identification: Confirm the solvent base.
 - If Halogenated (DCM): Use the Halogenated waste stream.
 - If Non-Halogenated (MeOH, EtOAc): Use the Non-Halogenated waste stream (Preferred).
- Bulking: Pour the solution into the appropriate 5-Gallon Safety Can (Carboy).
 - Critical Step: Leave at least 10% headspace in the carboy to prevent over-pressurization due to thermal expansion or volatility.
- Log Entry: Record the volume and concentration on the waste log. Example: "500 mL Methanol containing ~2g **N-(2-Hydroxyethyl)benzamide**."

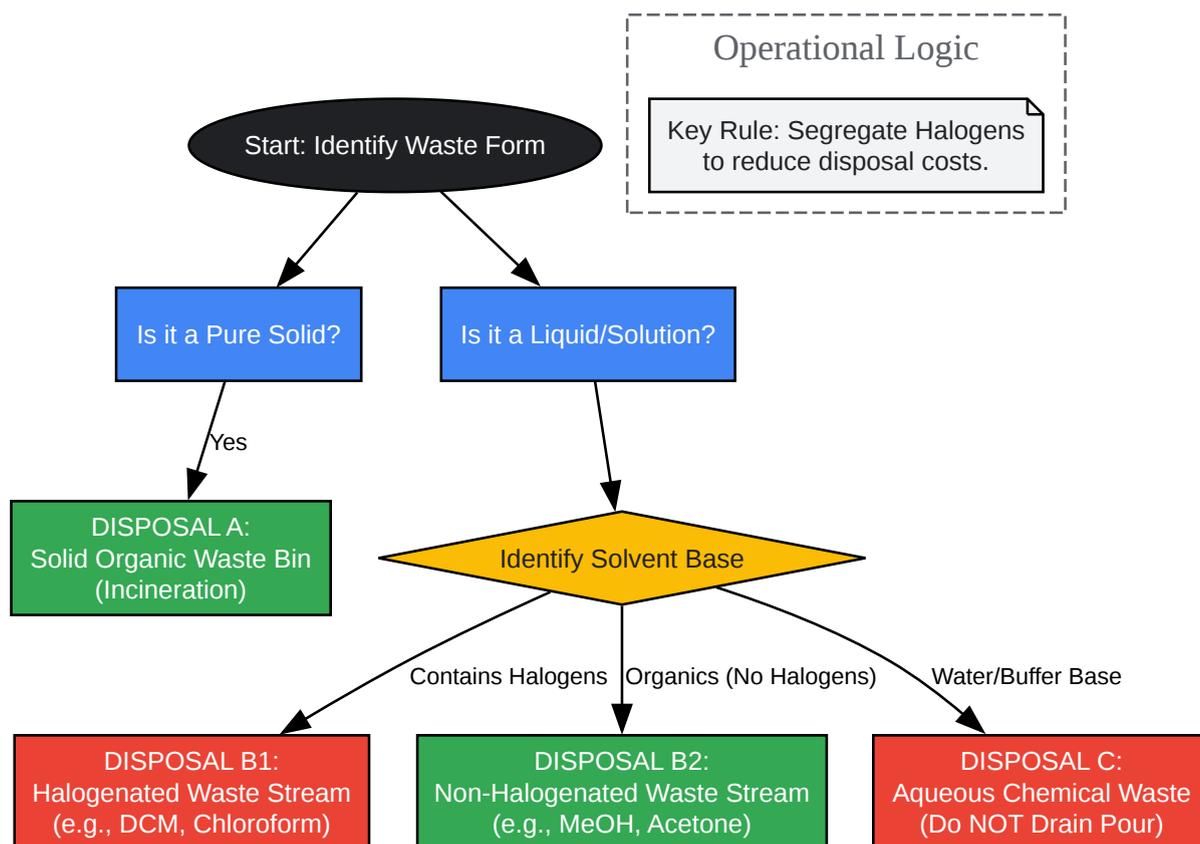
Protocol C: Aqueous Waste (Buffers/HPLC Effluent)

Use this workflow for aqueous solutions containing >1% of the compound.

- Collection: Collect in a dedicated "Aqueous Chemical Waste" carboy.
- pH Check: Ensure the pH is between 5 and 9. If the solution is highly acidic or basic due to other reagents, neutralize it before adding it to the main waste drum to prevent exothermic reactions.
- Disposal Path: This stream will be sent for fuel blending or incineration, not water treatment.

Visual Workflow: Waste Stream Decision Tree

The following diagram illustrates the logical decision process for disposing of **N-(2-Hydroxyethyl)benzamide** based on its physical state and solvent matrix.



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Figure 1: Decision matrix for segregating **N-(2-Hydroxyethyl)benzamide** waste streams to ensure regulatory compliance and cost-efficiency.

Emergency Response (Spill Procedures)

In the event of a spill, rapid containment prevents the spread of particulate matter.

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Wear N95 dust mask (for solids), goggles, and nitrile gloves.
- Containment:
 - Solid Spill: Do not dry sweep. Use a HEPA vacuum or wet the powder slightly with a damp paper towel to prevent dust generation, then scoop into a waste jar.
 - Liquid Spill: Absorb with vermiculite or polypropylene pads.
- Decontamination: Wipe the surface with a soap and water solution. The compound is soluble in alcohols; a final wipe with 70% ethanol ensures no residue remains.

References

- Vibrant Pharma. **N-(2-Hydroxyethyl)benzamide** Safety Data & Catalog Information. (Accessed 2026).
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- ChemicalBook. **N-(2-Hydroxyethyl)benzamide** Properties and CAS 18838-10-3 Verification. (Accessed 2026).
- PubChem. Compound Summary: **N-(2-Hydroxyethyl)benzamide**. [2] National Library of Medicine.

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Sources

- [1. Benzamide - Wikipedia \[en.wikipedia.org\]](#)
- [2. N,N-Bis\(2-hydroxyethyl\)benzamide | C11H15NO3 | CID 94109 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 2-benzoyl-N-\(2-hydroxyethyl\)-N-methylbenzamide | 24833-47-4 \[chemicalbook.com\]](#)
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